

Application Notes and Protocols for Ethyl-D5 Methanesulfonate in In Vitro Assays

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Compound of Interest

Compound Name: Ethyl-D5 methanesulfonate

Cat. No.: B170091

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Introduction

Ethyl-D5 methanesulfonate (EMS-D5) is the deuterated form of ethyl methanesulfonate (EMS), a potent alkylating agent widely used in genetic toxicology studies and as a model mutagen.[1][2] The ethyl group of EMS reacts with guanine in DNA, forming the abnormal base O6-ethylguanine.[1] This leads to G:C to A:T transition mutations during DNA replication.[1] Due to its well-characterized mutagenic activity, EMS is a critical tool in drug development and cancer research for inducing mutations and studying DNA repair mechanisms.[2] The deuterated form, EMS-D5, is particularly useful as an internal standard in pharmacokinetic and metabolic studies due to its distinct mass. This document provides detailed protocols for the preparation of EMS-D5 stock solutions for use in various in vitro assays.

Properties of Ethyl-D5 Methanesulfonate

A summary of the key chemical and physical properties of ethyl methanesulfonate is provided below. The properties of the deuterated form are comparable.

Property	Value	Reference
Molecular Formula	C ₃ H ₃ D ₅ O ₃ S	N/A
Appearance	Clear colorless liquid	N/A
Boiling Point	85-86 °C at 10 mmHg	
Density	1.1452 g/cm ³ at 22 °C	
Solubility	Miscible with water; Soluble in DMSO, Ethanol, DMF	
Storage (Neat)	2-8°C under inert gas	N/A
Storage (In Solution)	-20°C for 1 month, -80°C for 6 months	N/A

Safety and Handling

Ethyl-D5 methanesulfonate is a suspected carcinogen and mutagen and should be handled with extreme caution.

Always work in a certified chemical fume hood and wear appropriate personal protective equipment (PPE), including:

- Gloves: Nitrile or other chemically resistant gloves.
- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Lab Coat: A flame-resistant lab coat is recommended.

Disposal: All waste materials, including contaminated PPE and solutions, must be disposed of as hazardous waste according to institutional and local regulations.

Experimental Protocols

Preparation of a 1 M Stock Solution in DMSO

Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of EMS-D5 for use in cell-based assays.

Materials:

- **Ethyl-D5 methanesulfonate**
- Anhydrous DMSO
- Sterile, conical-bottom polypropylene or glass vials
- Calibrated micropipettes and sterile tips

Procedure:

- Equilibrate the vial of **Ethyl-D5 methanesulfonate** and anhydrous DMSO to room temperature.
- In a chemical fume hood, carefully measure the required volume of **Ethyl-D5 methanesulfonate** using a calibrated micropipette.
- Add the **Ethyl-D5 methanesulfonate** to the appropriate volume of anhydrous DMSO to achieve a final concentration of 1 M.
- Vortex the solution until the **Ethyl-D5 methanesulfonate** is completely dissolved.
- Aliquot the stock solution into smaller, single-use volumes in sterile vials to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).

Preparation of Working Solutions

Working solutions should be prepared fresh for each experiment by diluting the 1 M stock solution in the appropriate cell culture medium.

Procedure:

- Thaw an aliquot of the 1 M **Ethyl-D5 methanesulfonate** stock solution at room temperature.

- Perform serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final concentrations for your assay.
- It is recommended to prepare a series of concentrations to determine the optimal dose for your specific cell type and endpoint.
- Use the prepared working solutions immediately. Do not store diluted solutions.

Quantitative Data

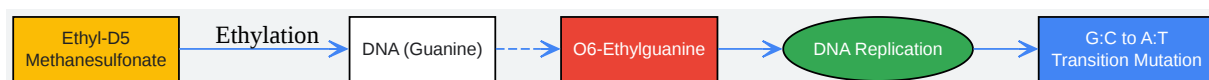
The following table summarizes typical concentration ranges of EMS used in various in vitro assays with mammalian cells. These concentrations can serve as a starting point for optimizing your specific experimental conditions.

Assay Type	Cell Type	Concentration Range	Exposure Time	Reference
Mutagenesis	Chinese Hamster Ovary (CHO)	0.05 mg/mL	4 hours	
DNA Damage	Tobacco Cell Line TX1	1 - 30 mM	2 hours	
Cytotoxicity	Human Hepatocytes	30 mM	0 - 5 hours	
Apoptosis	AHH-1 Human Lymphoblastoid	0 - 3 mM	N/A	

Visualizations

Mechanism of Action: DNA Alkylation

The primary mechanism of EMS-induced mutagenesis is the ethylation of guanine at the O6 position, leading to a G:C to A:T transition mutation during DNA replication.

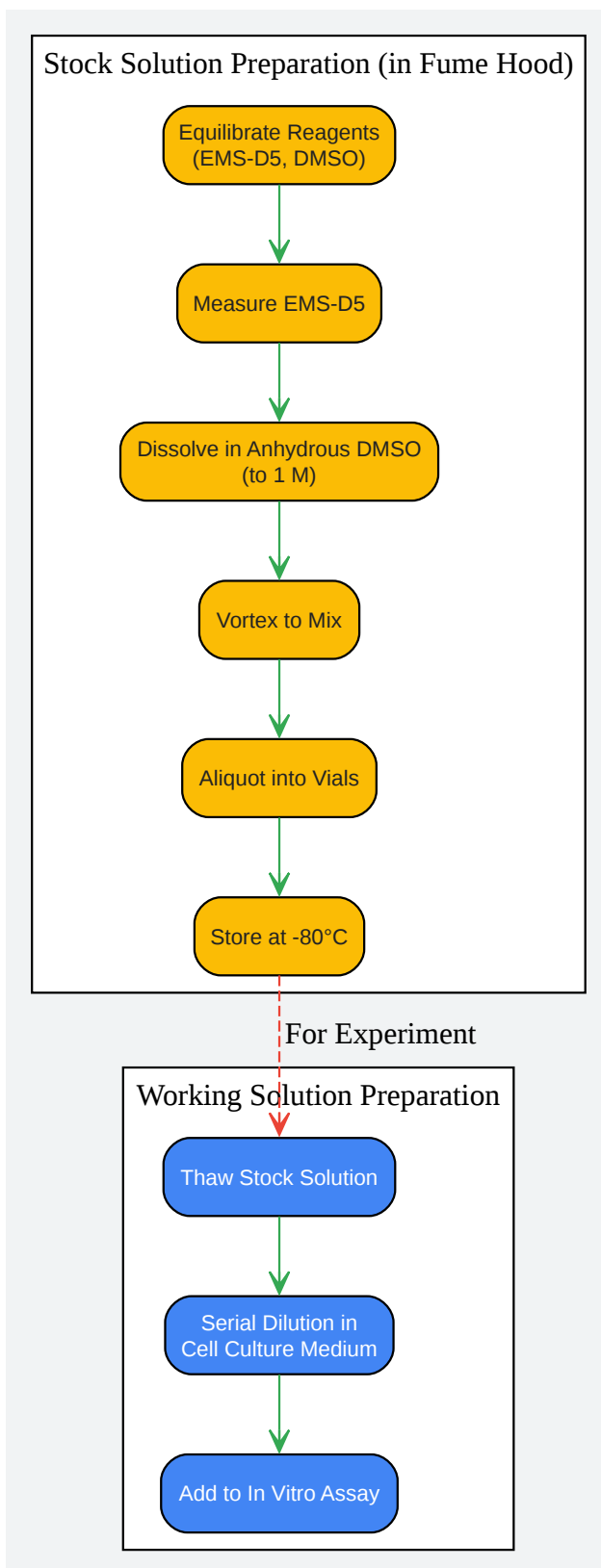


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Caption: Mechanism of **Ethyl-D5 Methanesulfonate** induced DNA mutation.

Experimental Workflow: Stock Solution Preparation

The following diagram illustrates the workflow for preparing **Ethyl-D5 methanesulfonate** stock and working solutions for in vitro assays.



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Caption: Workflow for preparing EMS-D5 solutions for in vitro use.

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References

- 1. Ethyl methanesulfonate - Wikipedia [en.wikipedia.org]
- 2. thejeshgn.com [thejeshgn.com]
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